

An In-Depth Technical Guide to Sodium Polypectate (CAS Number: 9049-37-0)

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Compound of Interest

Compound Name: Polypectate sodium

Cat. No.: B594367

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Sodium polypectate, the sodium salt of pectic acid, is a natural polysaccharide derived from pectin, a major component of plant cell walls. With the CAS number 9049-37-0, this biopolymer is gaining significant attention in the pharmaceutical and biomedical fields due to its biocompatibility, biodegradability, and unique gelling properties. This technical guide provides a comprehensive overview of sodium polypectate, including its physicochemical properties, synthesis and characterization, gelling mechanisms, and applications in drug delivery. Detailed experimental protocols and mandatory visualizations are included to facilitate its practical application in research and development.

Physicochemical Properties

Sodium polypectate is a complex polysaccharide primarily composed of α -(1-4) linked D-galacturonic acid units. Its properties can vary depending on the source and extraction method. Key physicochemical parameters are summarized in the table below.

Property	Value	References
CAS Number	9049-37-0	[1][2]
Molecular Formula	(C ₆ H ₇ NaO ₆) _n	
Molecular Weight	Variable (typically 25,000 - 100,000 g/mol)	
Synonyms	Sodium pectate, Pectic acid sodium salt, Polygalacturonic acid sodium salt	[2]
Appearance	White to off-white powder	
Solubility	Soluble in water, forming a viscous solution; insoluble in organic solvents.	
Degree of Esterification (DE)	< 5%	[2]
Viscosity	Concentration and salt dependent. Can range from low to high viscosity.	[3]
Gelling Properties	Forms gels in the presence of divalent cations, such as Ca ²⁺ .	

Synthesis and Characterization

Laboratory-Scale Synthesis from Citrus Peel

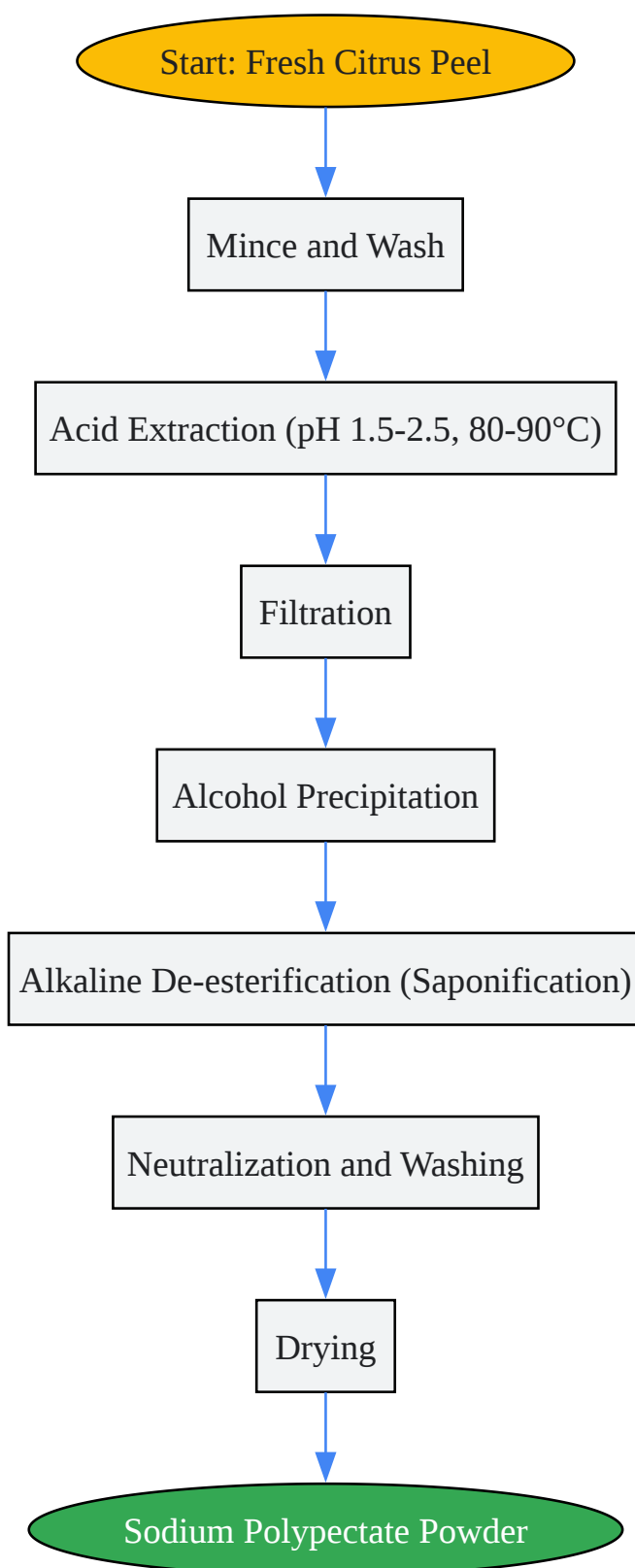
A common method for obtaining sodium polypectate involves the extraction and de-esterification of pectin from citrus peel.

Experimental Protocol:

- **Raw Material Preparation:** Fresh orange peels are minced and washed thoroughly with water.

- **Acid Extraction:** The washed peels are suspended in acidified water (pH 1.5-2.5 with HCl or citric acid) and heated at 80-90°C for 1-2 hours to extract the pectin.
- **Filtration:** The hot acid extract is filtered to remove solid residues.
- **Precipitation:** The pectin is precipitated from the filtrate by adding an equal or double volume of ethanol or isopropanol.
- **Saponification (De-esterification):** The precipitated pectin is then treated with an alkaline solution (e.g., sodium hydroxide in ethanol/water) to remove the methyl ester groups. The pH is maintained at a high level (e.g., 10-11) for a controlled period.
- **Neutralization and Washing:** The de-esterified pectin (pectic acid) is neutralized with an acid (e.g., HCl) to a pH of 6.5-7.5. The resulting sodium polypectate is then washed with ethanol to remove excess salts and impurities.
- **Drying:** The final product is dried in an oven at a controlled temperature (e.g., 40-50°C) to obtain a fine powder.

Experimental Workflow for Sodium Polypectate Synthesis



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Caption: Workflow for laboratory-scale synthesis of sodium polypectate.

Characterization Methods

A variety of analytical techniques can be employed to characterize the synthesized sodium polypectate.

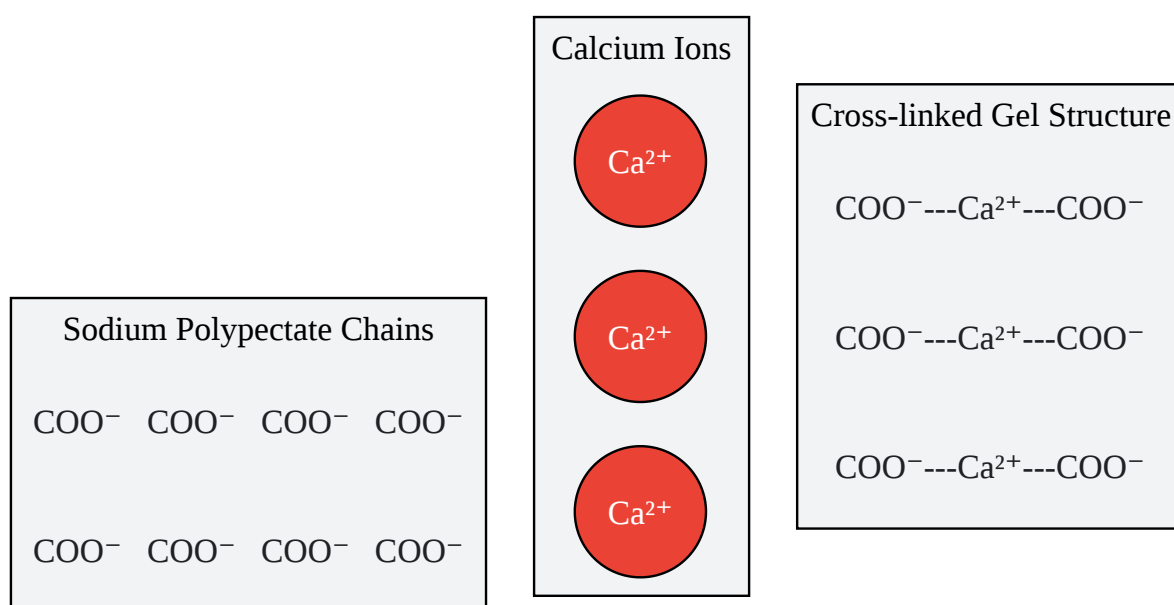
Parameter	Method	Details
Degree of Esterification (DE)	Titration or FTIR Spectroscopy	Titration involves the quantification of free and esterified carboxyl groups. FTIR spectroscopy analyzes the ratio of the absorbance peaks corresponding to esterified ($\sim 1740\text{ cm}^{-1}$) and free carboxyl groups ($\sim 1630\text{ cm}^{-1}$).
Molecular Weight	Size Exclusion Chromatography (SEC) with Multi-Angle Light Scattering (MALS)	Determines the molecular weight distribution of the polymer.
Viscosity	Rotational Viscometer or Rheometer	Measures the viscosity of sodium polypectate solutions at different concentrations and shear rates.
Gel Strength	Texture Analyzer	Quantifies the force required to penetrate a standardized gel, providing a measure of its firmness.
Chemical Structure	Nuclear Magnetic Resonance (NMR) Spectroscopy	Provides detailed information about the monomer composition and linkages within the polymer chain.

Gelling Mechanism and the "Egg-Box" Model

The ability of sodium polypectate to form hydrogels in the presence of divalent cations, most notably calcium ions (Ca^{2+}), is a key feature for its applications. This process is widely explained by the "egg-box" model.

Upon the introduction of Ca^{2+} ions, the negatively charged carboxyl groups on the polygalacturonic acid chains of sodium polypectate interact with the positively charged calcium ions. The calcium ions act as cross-linking agents, binding to two or more carboxyl groups on adjacent polymer chains. This creates a three-dimensional network structure, entrapping water molecules and forming a hydrogel. The organized binding of calcium ions between the buckled polysaccharide chains resembles an egg-box, hence the name of the model.

"Egg-Box" Model for Sodium Polypectate Gelation



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Caption: The "egg-box" model illustrating calcium ion-induced gelation.

Applications in Drug Delivery

The biocompatibility, biodegradability, and gelling properties of sodium polypectate make it an excellent candidate for various drug delivery systems.

Hydrogels for Controlled Release

Sodium polypectate hydrogels can encapsulate therapeutic agents and release them in a controlled manner. The release rate can be modulated by varying the polymer concentration and the concentration of the cross-linking agent (e.g., calcium chloride).

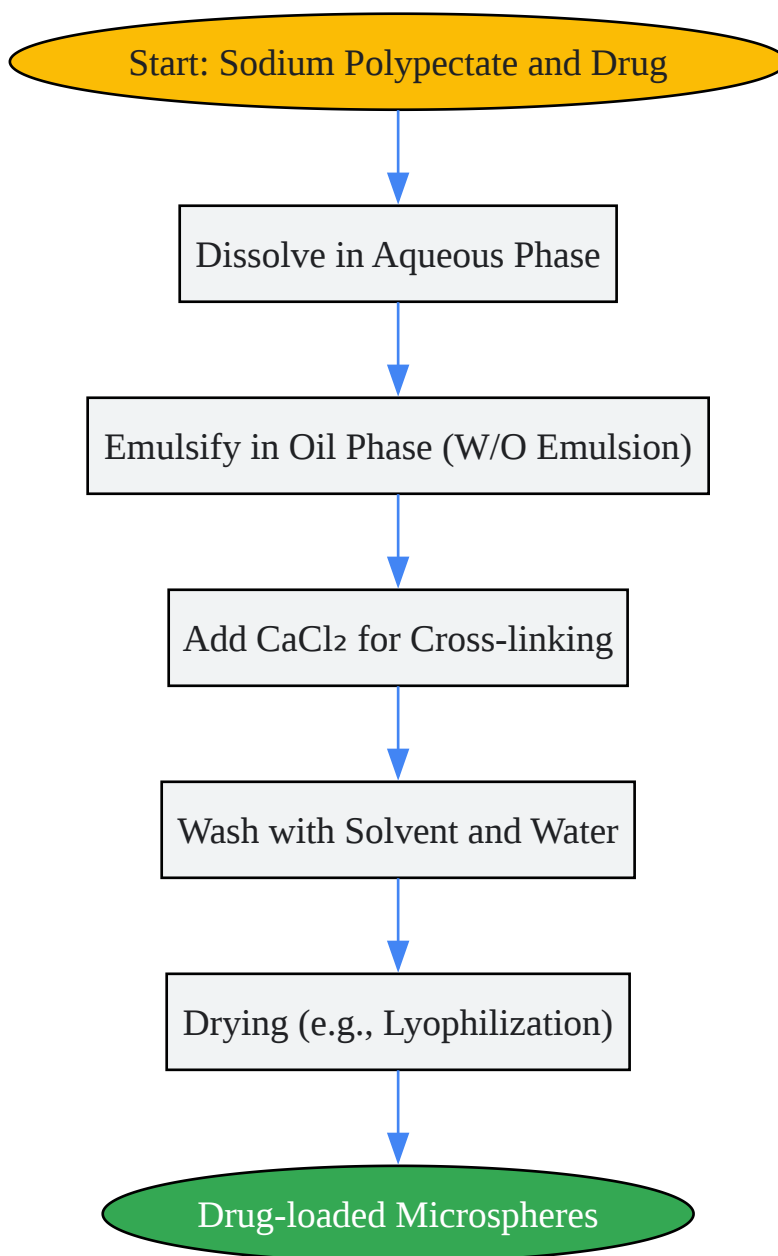
Microspheres and Nanoparticles

Sodium polypectate can be formulated into microspheres and nanoparticles for targeted and sustained drug delivery. These particulate systems can be prepared by various methods, including emulsification-crosslinking and ionotropic gelation.

Experimental Protocol: Preparation of Sodium Polypectate Microspheres by Emulsification-Crosslinking

- **Preparation of Polymer-Drug Solution:** Dissolve sodium polypectate and the desired drug in an aqueous solution.
- **Emulsification:** Add the aqueous polymer-drug solution to an oil phase (e.g., liquid paraffin) containing a surfactant (e.g., Span 80) and emulsify using a mechanical stirrer to form a water-in-oil (W/O) emulsion.
- **Cross-linking:** Add a solution of calcium chloride to the emulsion while stirring to cross-link the sodium polypectate droplets and form solid microspheres.
- **Washing and Collection:** The formed microspheres are then washed with a suitable solvent (e.g., hexane) to remove the oil and surfactant, and subsequently with water to remove excess calcium chloride.
- **Drying:** The collected microspheres are dried (e.g., by lyophilization or air drying).

Workflow for Microsphere Preparation



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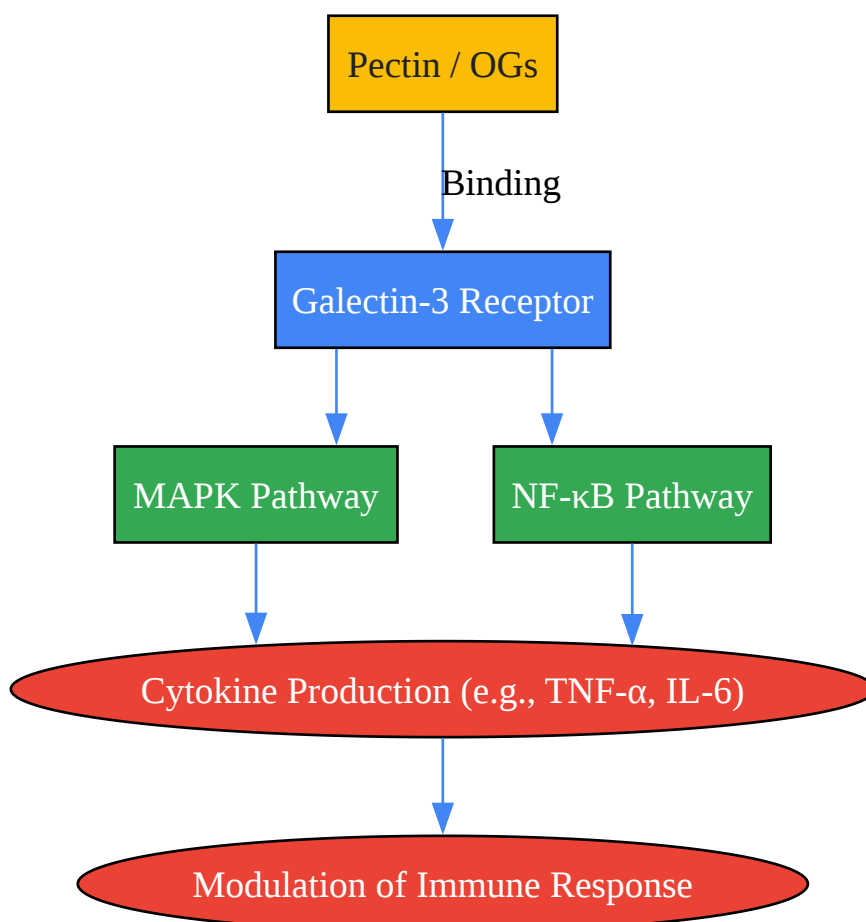
Caption: General workflow for preparing drug-loaded sodium polypectate microspheres.

Signaling Pathways

While direct evidence for sodium polypectate's role in animal cell signaling is limited, its degradation products, oligogalacturonides (OGs), are known to act as signaling molecules in plants, triggering defense responses. In mammalian systems, pectin and its derivatives have been shown to interact with immune cells and influence signaling pathways. For instance,

pectins can bind to Galectin-3, a protein involved in various cellular processes including inflammation and cancer progression. This interaction can modulate immune responses.

Hypothetical Signaling Pathway of Pectin in Mammalian Immune Cells



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Caption: A potential signaling cascade initiated by pectin in immune cells.

Biocompatibility and Regulatory Status

Pectin and its derivatives, including sodium polypectate, are generally considered biocompatible and biodegradable. Numerous studies have demonstrated their low toxicity and suitability for biomedical applications.

Regulatory Status: Pectin is listed by the U.S. Food and Drug Administration (FDA) as Generally Recognized as Safe (GRAS) for use in food (21 CFR 184.1588). While this does not

automatically confer approval for all pharmaceutical applications, it provides a strong foundation for its use as a pharmaceutical excipient. For specific drug formulations, further regulatory evaluation is required.

Conclusion

Sodium polypectate is a versatile and promising biopolymer with significant potential in the pharmaceutical and biomedical fields, particularly in the area of drug delivery. Its favorable physicochemical properties, coupled with its biocompatibility and well-understood gelling mechanism, make it an attractive material for researchers and drug development professionals. This technical guide has provided a comprehensive overview of sodium polypectate, from its synthesis and characterization to its potential applications and signaling interactions. The detailed protocols and visualizations are intended to serve as a valuable resource for the scientific community to further explore and utilize this remarkable natural polymer.

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